

# CAS number 102-43-2 properties and safety data

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-3,3,3-trifluoroprop-1-ene

Cat. No.: B1586136

[Get Quote](#)

An In-depth Technical Guide to 1-(p-Tolyl)propan-1-one (CAS No. 5337-93-9)

A Note on CAS Number 102-43-2: Initial searches for the specific CAS (Chemical Abstracts Service) number 102-43-2 did not yield a definitive chemical entity. This number appears in various non-chemical contexts, such as legislative or public right-of-way documents, suggesting it may be an incorrect or obsolete identifier for a chemical substance.<sup>[1]</sup> However, extensive analysis of related chemical nomenclature frequently points towards a similar compound of interest to researchers: 1-(p-Tolyl)propan-1-one, which has the verified CAS number 5337-93-9. This guide will focus on this well-documented compound, providing the in-depth properties and safety data relevant to laboratory and development professionals.

## Introduction

1-(p-Tolyl)propan-1-one, also known as 4'-Methylpropiophenone, is an aromatic ketone that serves as a valuable intermediate in organic synthesis.<sup>[2]</sup> Its chemical structure, featuring a propiophenone core substituted with a para-methyl group, makes it a versatile building block in the synthesis of more complex molecules, particularly within the pharmaceutical and specialty chemical sectors.<sup>[2][3]</sup> Understanding its physicochemical properties and adhering to rigorous safety protocols are paramount for its effective and safe utilization in a research and development setting. This guide provides a comprehensive overview of its core characteristics, detailed safety protocols, and emergency procedures, designed for the professional scientist.

## Chemical Identity and Physicochemical Properties

Correctly identifying a chemical and understanding its physical properties are the foundation of its safe and effective use. 1-(p-Tolyl)propan-1-one is a combustible liquid with a distinct

molecular structure that dictates its behavior in chemical reactions and its physical state under various conditions.

## Chemical Structure

The structure consists of a propane chain with a ketone group at the first carbon, which is attached to a benzene ring. The benzene ring is substituted with a methyl group at the para (4th) position.

Caption: Molecular Structure of 1-(p-Tolyl)propan-1-one.

## Physicochemical Data

The following table summarizes the key physical and chemical properties of 1-(p-Tolyl)propan-1-one. This data is essential for designing experiments, understanding reaction kinetics, and implementing appropriate storage solutions.

Property	Value	Source(s)
CAS Number	5337-93-9	[4]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O	[4]
Molecular Weight	148.21 g/mol	[4]
Appearance	Colorless to Yellow clear liquid	[5]
Boiling Point	238-239 °C	[4]
Density	0.993 g/cm <sup>3</sup>	[4]
Refractive Index	1.528	[4]
Flash Point	109 °C	[4]
Synonyms	4'-Methylpropiophenone, p-Methylpropiophenone	[3][6]

## Hazard Identification and GHS Classification

1-(p-Tolyl)propan-1-one is classified as hazardous under the Globally Harmonized System (GHS). Understanding these classifications is critical for risk assessment and the implementation of necessary safety precautions.[4][7]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

The Signal Word for this compound is Warning.[4] These classifications mandate the use of specific personal protective equipment and handling procedures to prevent exposure. The "harmful if swallowed" classification underscores the need to prevent ingestion, while the irritation warnings necessitate robust skin and eye protection.[8]

## Safe Handling and Storage Protocol

A self-validating safety protocol ensures that checks and balances are integrated into the workflow. The following protocol is designed to minimize exposure risk and prevent accidental release.

## Engineering Controls and Work Area Preparation

- Ventilation: All handling of 1-(p-Tolyl)propan-1-one must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to prevent inhalation of vapors.[7][9]
- Emergency Equipment: Ensure an eyewash station and safety shower are unobstructed and within immediate proximity to the handling area.[10]
- Ignition Sources: As a combustible material, all potential sources of ignition (sparks, open flames, hot surfaces) must be eliminated from the storage and handling areas.[8][10] Use non-sparking tools and explosion-proof equipment where necessary.[9][10]

## Required Personal Protective Equipment (PPE)

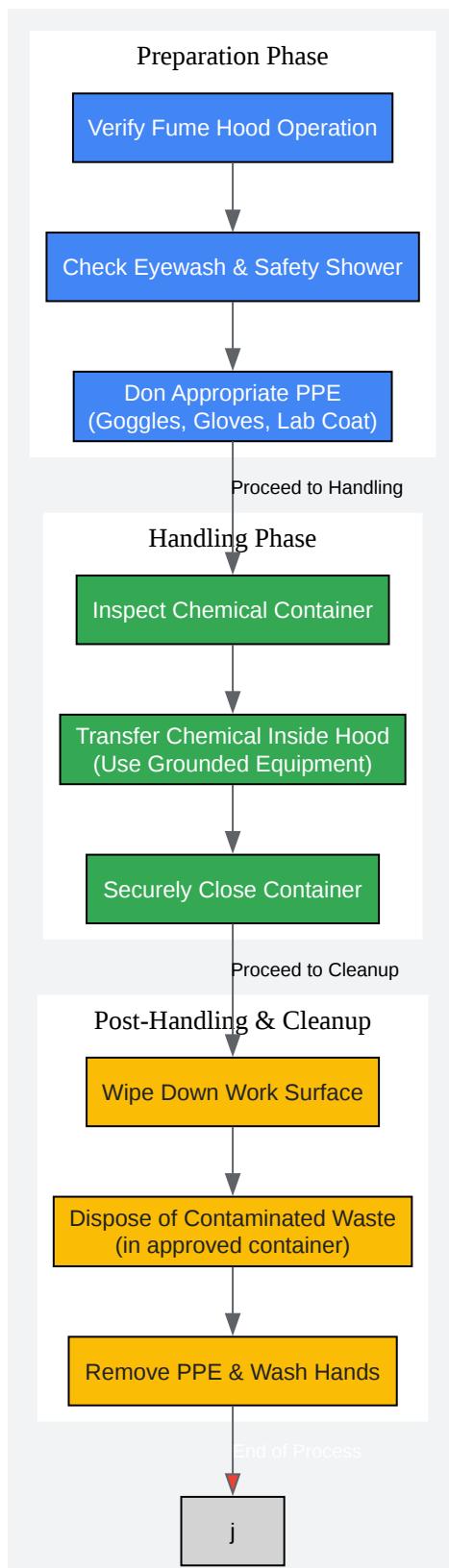
- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[8]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile) that have been tested according to EN 374.[7] It is crucial to check for leaks or tears before each use.
- Body Protection: A lab coat or other appropriate protective clothing is mandatory to prevent skin contact.[8][9]

## Step-by-Step Handling Procedure

- Pre-Use Inspection: Before handling, inspect the container for any damage or leaks.
- Dispensing: When transferring the liquid, use a grounded/bonded container and receiving equipment to prevent static discharge.[10]
- Avoidance of Aerosols: Avoid any actions that could generate mists or aerosols.
- Post-Handling Hygiene: After handling, wash hands and any exposed skin thoroughly.[8] Do not eat, drink, or smoke in the work area.[7][8]
- Contaminated Clothing: Remove any contaminated clothing immediately and launder it before reuse.

## Storage Requirements

- Container: Keep the container tightly closed to prevent the release of vapors.[8][9]
- Location: Store in a dry, cool, and well-ventilated place.[8][9]
- Incompatibilities: Store separately from incompatible materials such as strong acids, acid anhydrides, and acid chlorides.[8]
- Temperature: Keep cool and away from heat.[8]

[Click to download full resolution via product page](#)

Caption: A validated workflow for the safe handling of 1-(p-Tolyl)propan-1-one.

# First Aid and Emergency Procedures

In the event of accidental exposure or a spill, immediate and appropriate action is critical.

## First Aid Measures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[8]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. If irritation persists, get medical attention.[8]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Get medical attention.[8]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[8]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[8][9] A water spray can be used to cool closed containers.[8]
- Specific Hazards: The material is combustible and containers may explode when heated.[8] Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO<sub>2</sub>).[8]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and remove all sources of ignition.[9] Evacuate personnel to a safe area. Avoid breathing vapors and contact with skin or eyes.[9]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[9]

- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, diatomite, universal binder) and collect it into a suitable, closed container for disposal.[7] Use spark-proof tools during cleanup.[9]

## Toxicological and Ecological Information

### Toxicological Summary

The primary toxicological concerns are related to its irritant properties and potential harm upon ingestion.[8]

- Acute Effects: Harmful if swallowed, causing potential gastrointestinal distress.[8] Direct contact causes irritation to the skin, eyes, and respiratory tract.[4][7] Symptoms of overexposure may include headache, dizziness, and nausea.[8]
- Chronic Effects: Prolonged skin contact may lead to dermatitis by defatting the skin.[8] Further data on long-term exposure effects are limited.

### Ecological Information

Specific data on the ecotoxicity of 1-(p-Tolyl)propan-1-one is not readily available in the provided search results. However, as a standard practice for organic chemicals, release into the environment should be avoided.[7][9] Disposal must be handled in accordance with all local, regional, and national regulations, typically through an approved waste disposal plant.[8]

## Conclusion

1-(p-Tolyl)propan-1-one (CAS 5337-93-9) is a chemical intermediate with clear utility in synthetic chemistry. Its safe handling is predicated on a thorough understanding of its hazards, including its combustible nature and its potential to cause skin, eye, and respiratory irritation. Adherence to the engineering controls, personal protective equipment standards, and handling protocols outlined in this guide is essential for mitigating risks in a professional laboratory environment. Always consult the most current Safety Data Sheet (SDS) from your supplier before use.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 2. Page loading... [guidechem.com]
- 3. 1-(p-tolyl)propan-1-one | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompas.com]
- 4. 1-(p-Tolyl)propan-1-one [oakwoodchemical.com]
- 5. 1-(p-Tolyl)propan-2-one | 2096-86-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. pharmaffiliates.com [pharmaffiliates.com]
- 7. chemos.de [chemos.de]
- 8. fishersci.com [fishersci.com]
- 9. chemicalbook.com [chemicalbook.com]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [CAS number 102-43-2 properties and safety data]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1586136#cas-number-102-43-2-properties-and-safety-data>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)